

Unraveling the Fate of Etridiazole: A Technical Guide to Metabolite Identification

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Compound of Interest

Compound Name: Etridiazole

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This in-depth technical guide provides a comprehensive overview of the identification and analysis of **Etridiazole** metabolites. **Etridiazole**, a fungicide used to control soil-borne diseases, undergoes various metabolic transformations in different environmental and biological systems. Understanding these metabolites is crucial for assessing its environmental fate, toxicological profile, and overall impact. This document details the identified metabolites in soil, water, plants, and mammals, outlines the experimental protocols for their detection, and presents metabolic pathways through clear visualizations.

Identified Metabolites of Etridiazole

Etridiazole is metabolized into several key compounds, which vary depending on the matrix. The primary metabolites identified in various systems are summarized below.

In Soil and Water

In soil and water, **Etridiazole** primarily degrades into two main metabolites:

- 3-dichloromethyl-5-ethoxy-1,2,4-thiadiazole (3-DCMT or DCE)[1][2][3]
- 3-carboxy-5-ethoxy-1,2,4-thiadiazole (**Etridiazole** acid or 3-Carb-T)[1][3][4][5]

Photodegradation in water can also lead to the formation of:

- 5-ethoxy-3-dichloromethyl-1,2,4-thiadiazole[6]
- 5-ethoxy-1,2,4-thiadiazole-3-carboxylic acid[6]
- 5-ethoxy-3-hydroxyl-1,2,4-thiadiazole[6]

In Plants

Metabolism studies in mature cotton plants have shown that **Etridiazole** can be broken down into naturally occurring compounds, indicating a complete degradation of the thiadiazole ring. The major radiolabeled metabolites found include:

- Urea[7]
- Linoleic acid[7]
- Stearic acid[7]
- Palmitic acid[7]

Additionally, other major plant metabolites that have been identified are:

- 5-hydroxyethoxy**etridiazole** acid[8]
- 3-hydroxymethyl**etridiazole**[8]

In Mammals

In vivo studies in rats and humans have identified the following urinary metabolites:

- 5-ethoxy-1,2,4-thiadiazole-3-carboxylic acid (ET-CA): This is a major metabolite, accounting for a significant percentage of the administered dose.[5]
- N-acetyl-S-(5-ethoxy-1,2,4-thiadiazol-3-yl-methyl)-L-cysteine (ET-MA): This is considered a minor urinary metabolite.[5]

Quantitative Data Summary

The following tables summarize the quantitative data for the analysis of **Etridiazole** and its key metabolites in soil and water matrices. These values are critical for establishing detection limits and ensuring the accuracy of analytical methods.

Table 1: Quantitative Analysis of **Etridiazole** and its Metabolites in Soil

| Analyte | Matrix | Method | LOQ (µg/kg) | LOD Range (µg/kg) | Mean Recovery (%) | RSD (%) |
|--------------|-----------|----------|-------------|-------------------|-------------------|---------|
| Etridiazole | Clay Loam | GC-MS/EI | 50.0 | 5 - 7 | 70-120 | ≤20 |
| Silt Loam | GC-MS/EI | 50.0 | 6 - 11 | 70-120 | ≤20 | |
| 3-DCMT (DCE) | Clay Loam | GC-MS/EI | 50.0 | 3 - 18 | 70-120 | ≤20 |
| Silt Loam | GC-MS/EI | 50.0 | 2 - 20 | 70-120 | ≤20 | |
| 3-Carb-T | Clay Loam | LC-MS/MS | 50.0 | 0.1 - 1 | 70-120 | ≤20 |
| Silt Loam | LC-MS/MS | 50.0 | 0.5 - 1 | 70-120 | ≤20 | |

Data sourced from EPA MRID No. 50534504.[\[1\]](#)

Table 2: Quantitative Analysis of **Etridiazole** and its Metabolites in Water

| Analyte | Matrix | Method | LOQ (µg/L) | LOD Range (µg/L) | Mean Recovery (%) | RSD (%) |
|---------------|--------------|----------|-------------|------------------|-------------------|---------|
| Etridiazole | Ground Water | GC-MS/EI | 0.100 | 0.01 - 0.05 | 70-120 | ≤20 |
| Surface Water | GC-MS/EI | 0.100 | 0.03 | 70-120 | ≤20 | |
| 3-DCMT (DCE) | Ground Water | GC-MS/EI | 0.100 | 0.03 - 0.05 | 70-120 | ≤20 |
| Surface Water | GC-MS/EI | 0.100 | 0.02 - 0.03 | 70-120 | ≤20 | |
| 3-Carb-T | Ground Water | LC-MS/MS | 0.100 | 0.002 - 0.009 | 70-120 | ≤20 |
| Surface Water | LC-MS/MS | 0.100 | 0.01 - 0.05 | 70-120 | ≤20 | |

Data sourced from EPA MRID No. 50534503.[3]

Experimental Protocols

Detailed methodologies are essential for the reproducible identification and quantification of **Etridiazole** metabolites. The following sections provide an overview of the key experimental protocols.

Sample Preparation and Extraction

Soil Samples (for **Etridiazole** and 3-DCMT):

- Fortified soil samples are extracted with a 75:25 (v:v) solution of dichloromethane:acetone. [1]
- The mixture is placed on a shaker table at 150 rpm for 30 minutes.[1]
- Following shaking, the samples are centrifuged at 1200 rpm for 15 minutes.[1]

- A portion of the extract is then concentrated to near dryness under a gentle stream of nitrogen and reconstituted with an internal standard diluent to the final volume for analysis.[1]

Soil Samples (for 3-Carb-T):

- Control soil samples are fortified with **Etridiazole** acid.
- Extraction is performed using a 20:80 (v/v) solution of acetonitrile:water.[9]
- An aliquot of the extract is further purified using anion exchange solid-phase extraction (SPE).
- The metabolite is eluted with 2% trifluoroacetic acid (TFA) in methanol.
- The eluate is evaporated and reconstituted in a 20:80:0.1 (v/v/v) solution of acetonitrile:water:TFA.[9]

Water Samples (for **Etridiazole** and 3-DCMT):

- Water samples are fortified with the target analytes.
- The samples are centrifuged at 1200 rpm for 20 minutes to ensure phase separation.[3]
- For higher concentration samples, the extracts are diluted with a matrix-matched blank before analysis.[3]

Water Samples (for 3-Carb-T):

- Ammonium hydroxide is added to the water samples.[3]
- The samples are loaded onto a pre-conditioned Oasis Mixed-Mode Strong Anion Exchange (MAX) SPE column.[3]
- The column is allowed to flow through under a vacuum.

Analytical Instrumentation and Conditions

Gas Chromatography-Mass Spectrometry (GC-MS) for **Etridiazole** and 3-DCMT:

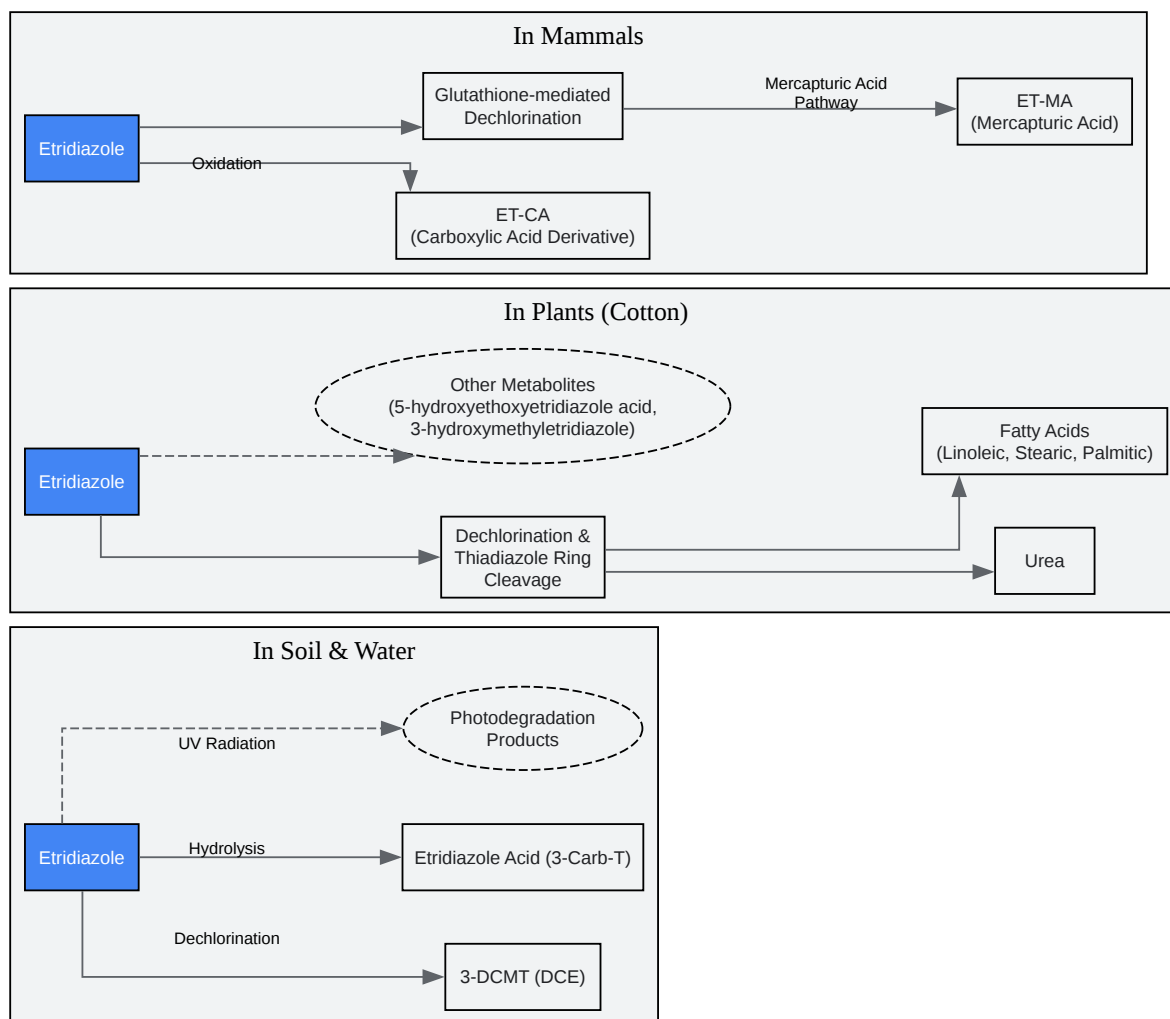
- Instrumentation: An Agilent 6890 series GC coupled with a mass spectrometer is commonly used. A Thermo Trace 1300 Gas Chromatograph with an ISQ LT single quadrupole mass spectrometer detector has also been reported.[\[1\]](#)[\[3\]](#)
- Column: A common choice is an Agilent DB-5MS column (15 m × 0.25 mm × 0.25 μm).[\[3\]](#)
- Carrier Gas: Helium.[\[3\]](#)
- Injection Volume: 2.00 μL.[\[3\]](#)
- Temperature Program: An initial temperature of 65°C held for 2 minutes, followed by a ramp up to 150°C.[\[3\]](#)
- MS Detection: Electron Ionization (EI) mode with a transfer line temperature of 300°C and a source temperature of 230°C.[\[3\]](#)
- Monitored Ions (m/z):
 - **Etridiazole**: 211.00 (quantitation), 185.00, and 183.00 (confirmation).[\[3\]](#)
 - 3-DCMT: 149.00 (quantitation), 184.00, and 186.00 (confirmation).[\[3\]](#)

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) for 3-Carb-T:

- Instrumentation: A Shimadzu Nexera HPLC or UPLC system coupled with an AB Sciex API 5000 MS/MS detector is a suitable instrument.[\[1\]](#)[\[3\]](#)
- Ionization: Electrospray ionization (ESI) in positive mode is used.
- Ionization Temperature: 550°C.[\[3\]](#)
- Monitored Ion Transitions: Two ion transitions are typically monitored for 3-Carb-T analysis.[\[3\]](#)

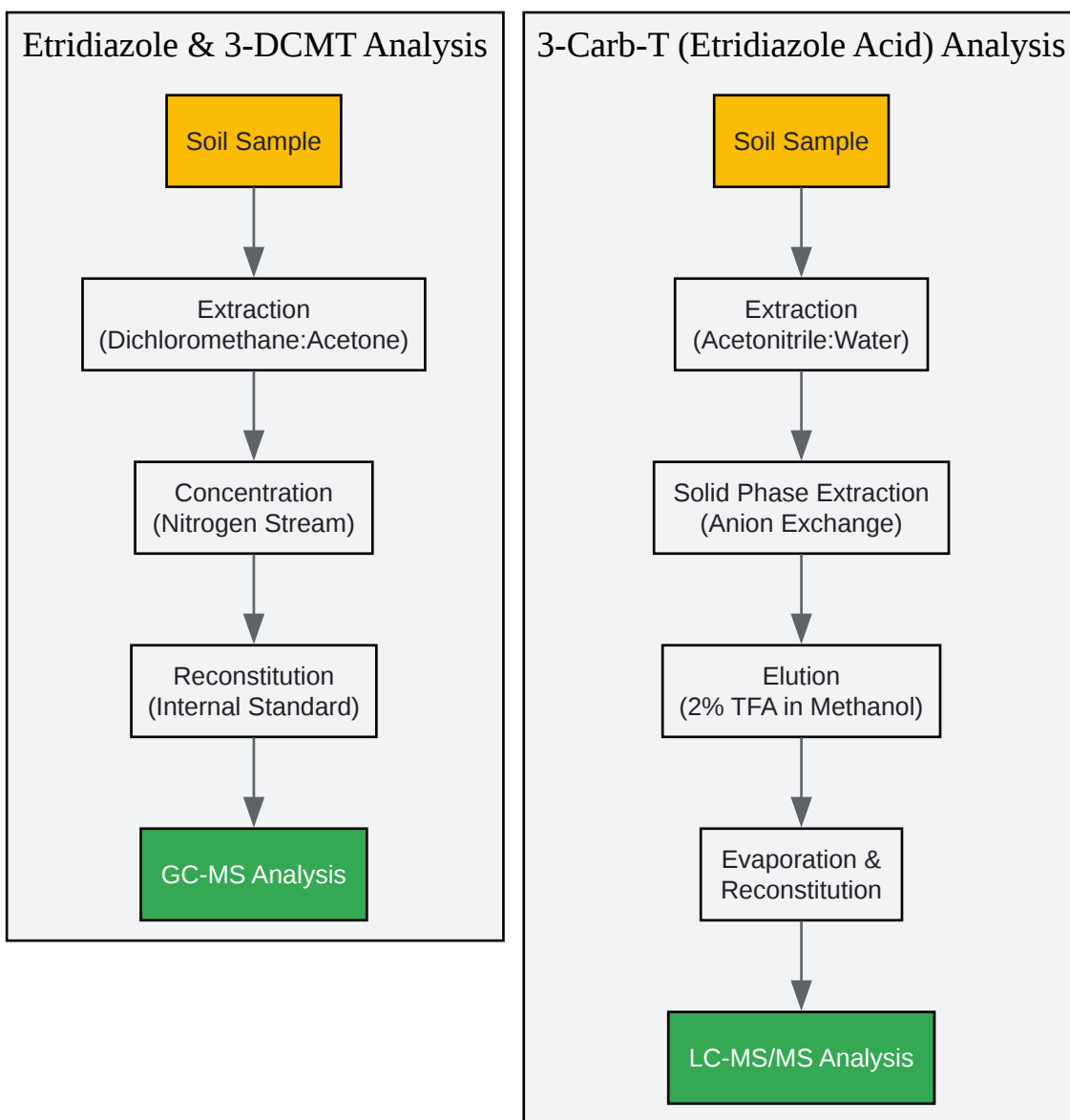
Visualizing Metabolic Pathways and Workflows

The following diagrams, created using the DOT language, illustrate the key metabolic pathways and experimental workflows for the identification of **Etridiazole** metabolites.



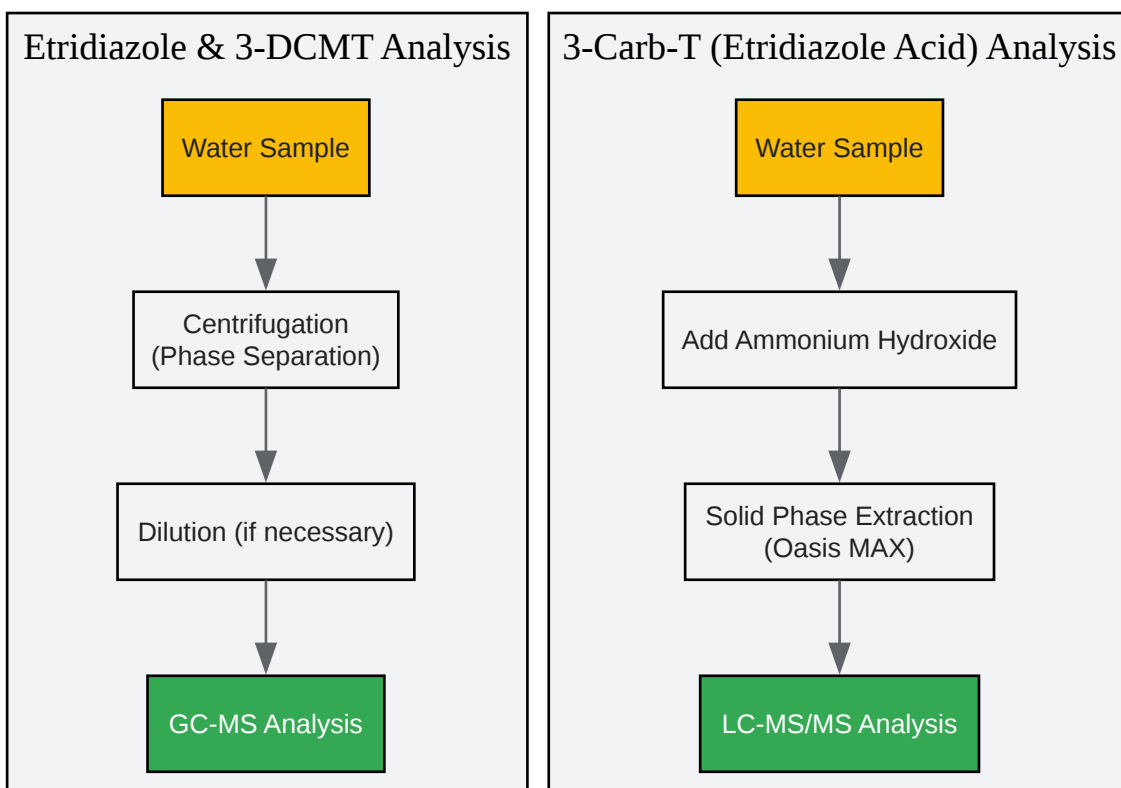
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Caption: Metabolic pathways of **Etridiazole** in different systems.



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Caption: Experimental workflow for soil sample analysis.



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Caption: Experimental workflow for water sample analysis.

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